

Solubility Profile of Propylparaben-d4 in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Propylparaben-d4*

Cat. No.: *B15139270*

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This technical guide provides an in-depth overview of the solubility of **Propylparaben-d4** in a range of common organic solvents. **Propylparaben-d4**, the deuterated form of Propylparaben, is often used as an internal standard in analytical methodologies due to its similar chemical and physical properties to the non-deuterated form. For the purposes of this guide, the solubility of Propylparaben will be used as a close surrogate for **Propylparaben-d4**, as deuterium labeling has a negligible effect on solubility in organic solvents.

Quantitative Solubility Data

Propylparaben is generally characterized by its low solubility in water and high solubility in most organic solvents.^{[1][2]} This property is attributed to the presence of the propyl ester group, which increases its lipophilicity. The solubility of parabens, including propylparaben, is known to increase with the length of the alkyl chain in organic solvents.^[3]

The following table summarizes the available quantitative and qualitative solubility data for Propylparaben in various common organic solvents.

Solvent	Chemical Class	Solubility (g/100g of solvent)	Solubility (mg/mL)	Temperature (°C)	Notes
Alcohols					
Methanol	Alcohol	50	-	25	Freely soluble[1]
Ethanol	Alcohol	50	36	25	Freely soluble[1][4]
Ethanol (95%)	Alcohol	1 in 50 parts	-	-	Soluble[3]
Ethanol (50%)	Alcohol	1 in 2 parts	-	-	Very soluble[3]
1-Propanol	Alcohol	-	-	20-50	Solubility increases with temperature[5]
Isopropanol	Alcohol	-	-	20-50	Solubility increases with temperature[5]
1-Butanol	Alcohol	-	-	20-50	Solubility increases with temperature[5]
Isobutanol	Alcohol	-	-	20-50	Solubility increases with temperature[5]

Propylene Glycol	Glycol	29	-	25	Soluble[1]
Glycerol	Glycol	1.0	-	25	Slightly soluble[1]
Ketones					
Acetone	Ketone	51	-	25	Freely soluble[1]
Esters					
Ethyl Acetate	Ester	-	-	20-50	Solubility increases with temperature[5]
Methyl Acetate	Ester	-	-	20-50	Solubility increases with temperature[5]
Butyl Acetate	Ester	-	-	20-50	Solubility increases with temperature[5]
Ethers					
Ethyl Ether	Ether	-	-	-	Soluble[6]
Chlorinated Solvents					
Chloroform	Chlorinated	-	-	-	Slightly soluble[6]
Other Solvents					

DMSO	Sulfoxide	-	36	25	Soluble[4]
Acetonitrile	Nitrile	-	-	20-50	Solubility increases with temperature[5][7]
Water	Aqueous	0.04	0.5	25	Slightly soluble[1][6]
Boiling Water	Aqueous	-	-	100	Slightly soluble[6]
Fixed Oils	Lipid	-	-	-	Practically insoluble[3]

Experimental Protocol: Determination of Propylparaben-d4 Solubility using the Shake-Flask Method and HPLC Analysis

This protocol outlines a standard procedure for determining the solubility of **Propylparaben-d4** in an organic solvent.

1. Materials and Equipment:

- **Propylparaben-d4** (analytical standard)
- Selected organic solvent (HPLC grade)
- Scintillation vials or glass test tubes with screw caps
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath

- Syringe filters (0.22 μm , PTFE or other solvent-compatible membrane)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 HPLC column (e.g., 25 cm x 4.6 mm, 5 μm)[8]
- Volumetric flasks and pipettes
- Mobile phase (e.g., a mixture of acetate buffer and methanol or acetonitrile)[8]

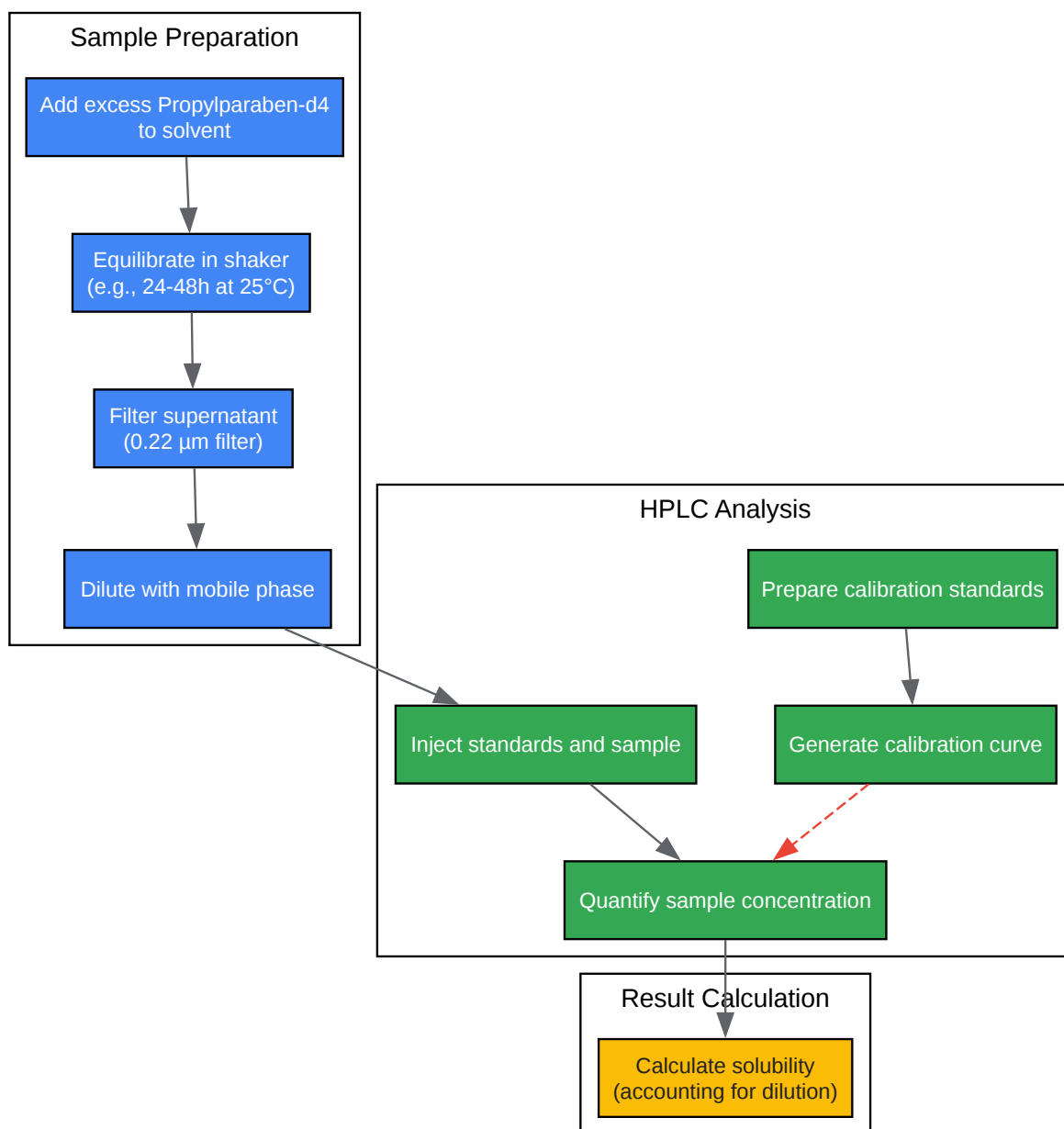
2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Propylparaben-d4** to a series of vials each containing a known volume of the selected organic solvent. The excess solid should be clearly visible.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Shake the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the aliquot through a 0.22 μm syringe filter into a clean vial to remove any undissolved particles.
 - Dilute the filtered solution with the mobile phase to a concentration within the calibration range of the HPLC method.
- HPLC Analysis:

- Prepare a series of standard solutions of **Propylparaben-d4** of known concentrations in the mobile phase.
- Inject the standard solutions into the HPLC system to construct a calibration curve.
- Inject the diluted sample solutions into the HPLC system.
- Quantify the concentration of **Propylparaben-d4** in the diluted samples by comparing their peak areas to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **Propylparaben-d4** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL or g/100g of solvent).

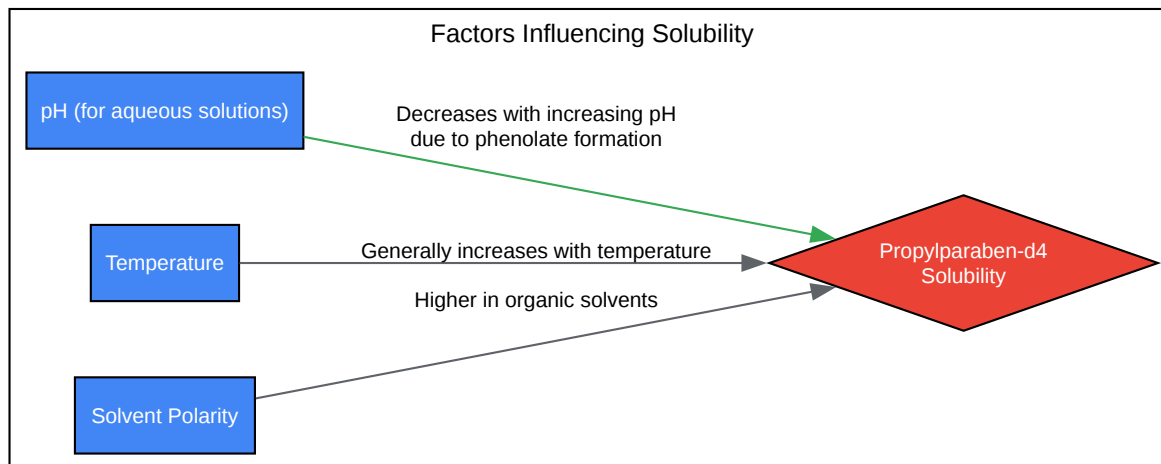
Visualizations

The following diagrams illustrate key concepts and workflows relevant to the determination of **Propylparaben-d4** solubility.



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Caption: Experimental workflow for determining the solubility of **Propylparaben-d4**.



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